

Unveiling the Neutron Activation Cross-Section of Europium-153: A Technical Guide

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Compound of Interest

Compound Name: Europium-154

Cat. No.: B1207240

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Introduction

Europium-153 (^{153}Eu), a stable isotope of europium, plays a significant role in various nuclear applications, including as a neutron absorber in control rods of nuclear reactors and as a target material for the production of radioisotopes. A thorough understanding of its neutron activation cross-section is paramount for accurate modeling and prediction of its behavior in a neutron flux. This technical guide provides a comprehensive overview of the neutron activation cross-section of ^{153}Eu , consolidating experimental data, outlining measurement methodologies, and visualizing the underlying nuclear processes.

Neutron Capture Reaction and Decay

The primary neutron activation reaction for Europium-153 is neutron capture, denoted as $^{153}\text{Eu}(n,\gamma)^{154}\text{Eu}$. In this process, a ^{153}Eu nucleus absorbs a neutron and transitions to an excited state of **Europium-154** (^{154}Eu), which then de-excites by emitting gamma rays. The resulting ^{154}Eu is a radioactive isotope with a half-life of approximately 8.593 years. It primarily undergoes beta decay to Gadolinium-154 (^{154}Gd) and, to a lesser extent, electron capture to Samarium-154 (^{154}Sm).

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